

Personal protective equipment for handling Prmt5-IN-36

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Compound of Interest

Compound Name: Prmt5-IN-36

Cat. No.: B15591010

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Essential Safety and Handling Guide for Prmt5-IN-36

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This document provides crucial safety and logistical information for handling the protein arginine methyltransferase 5 (PRMT5) inhibitor, **Prmt5-IN-36**. Adherence to these guidelines is essential for ensuring laboratory safety and maintaining the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **Prmt5-IN-36**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion. As a standard practice for handling all small molecule inhibitors, the following PPE should be worn:

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes or airborne particles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) must be worn. Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
- **Body Protection:** A laboratory coat is necessary to protect street clothing and prevent skin exposure.

- **Respiratory Protection:** For operations that may generate dust or aerosols, such as weighing the powdered form of the compound, a properly fitted NIOSH-approved respirator is recommended.

Operational and Disposal Plans

Handling and Storage

- **Handling:** Handle **Prmt5-IN-36** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure. Avoid generating dust. After handling, wash hands thoroughly with soap and water.
- **Storage:** Store **Prmt5-IN-36** in a tightly sealed container in a cool, dry, and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents. For long-term storage, refer to the manufacturer's recommendations, which typically advise storage at -20°C.

Spill Management

In the event of a spill, immediately evacuate the area and ensure adequate ventilation. Wearing the appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand). Carefully sweep up the absorbed material and place it into a sealed, labeled container for hazardous waste disposal. Clean the spill area with a suitable solvent, and collect the cleaning materials as hazardous waste.

Disposal

All waste materials contaminated with **Prmt5-IN-36**, including the compound itself, contaminated consumables (e.g., pipette tips, gloves), and cleaning materials, must be disposed of as hazardous chemical waste. Follow all applicable federal, state, and local regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.

Quantitative Data Summary

The following table summarizes key quantitative data for **Prmt5-IN-36**.

Property	Value
Molecular Formula	C ₂₀ H ₁₅ F ₃ N ₆ O ₂
Molecular Weight	428.37 g/mol
Appearance	Solid powder
Storage Temperature	-20°C

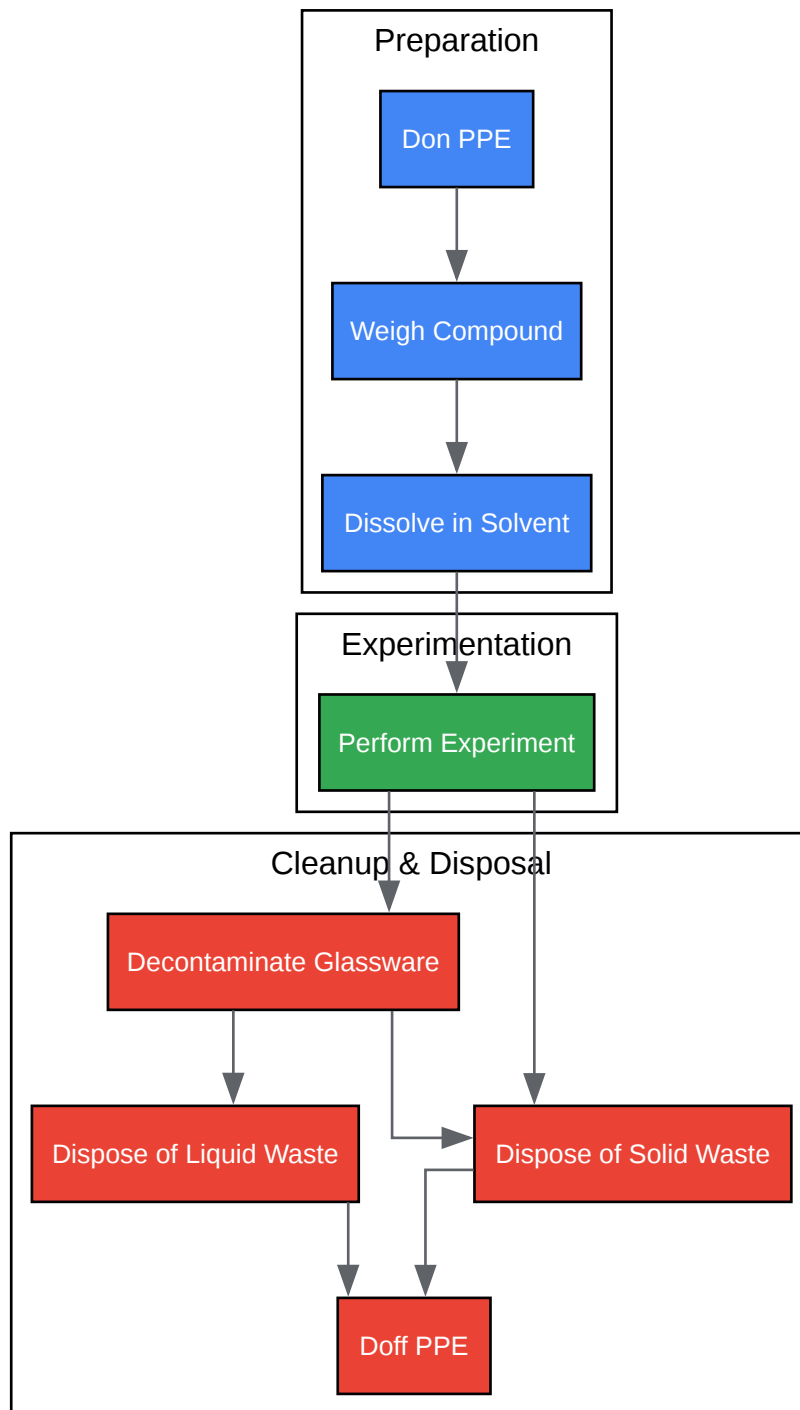
Experimental Protocols

Preparation of Stock Solutions

To prepare a stock solution, dissolve **Prmt5-IN-36** in a suitable solvent, such as dimethyl sulfoxide (DMSO), to the desired concentration. For example, to prepare a 10 mM stock solution, dissolve 4.28 mg of **Prmt5-IN-36** in 1 mL of DMSO. Use sonication if necessary to ensure complete dissolution. Store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Visualized Workflows and Pathways

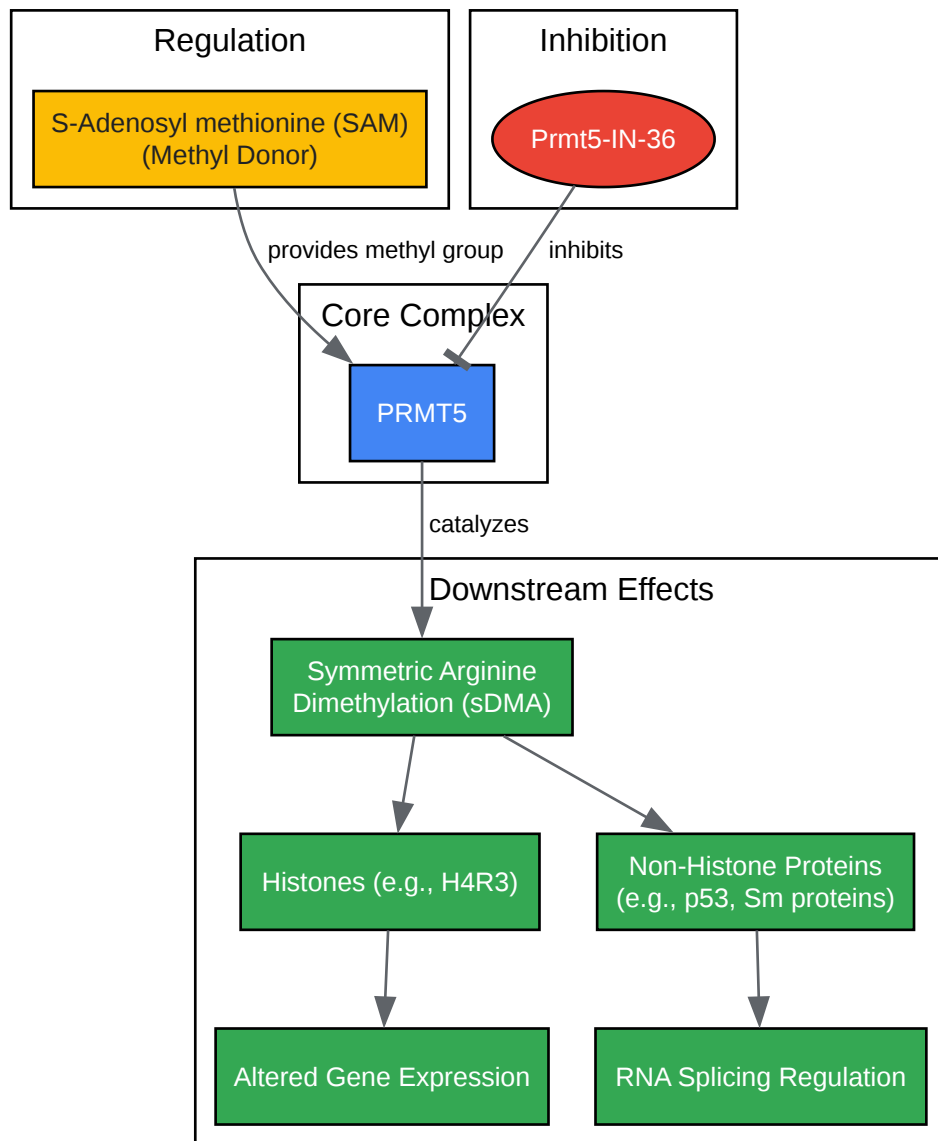
Chemical Handling Workflow for Prmt5-IN-36



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Caption: Workflow for handling **Prmt5-IN-36**.

Simplified PRMT5 Signaling and Inhibition

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Caption: PRMT5 signaling and inhibition by **Prmt5-IN-36**.

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